

6-Bromo-4-nitro-1H-indazole molecular structure and IUPAC name

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Compound of Interest

Compound Name: 6-Bromo-4-nitro-1H-indazole

Cat. No.: B049762

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6-Bromo-4-nitro-1H-indazole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthetic methodologies for **6-Bromo-4-nitro-1H-indazole**. This compound is a substituted indazole, a class of heterocyclic molecules of significant interest in medicinal chemistry and drug discovery due to their diverse pharmacological activities.

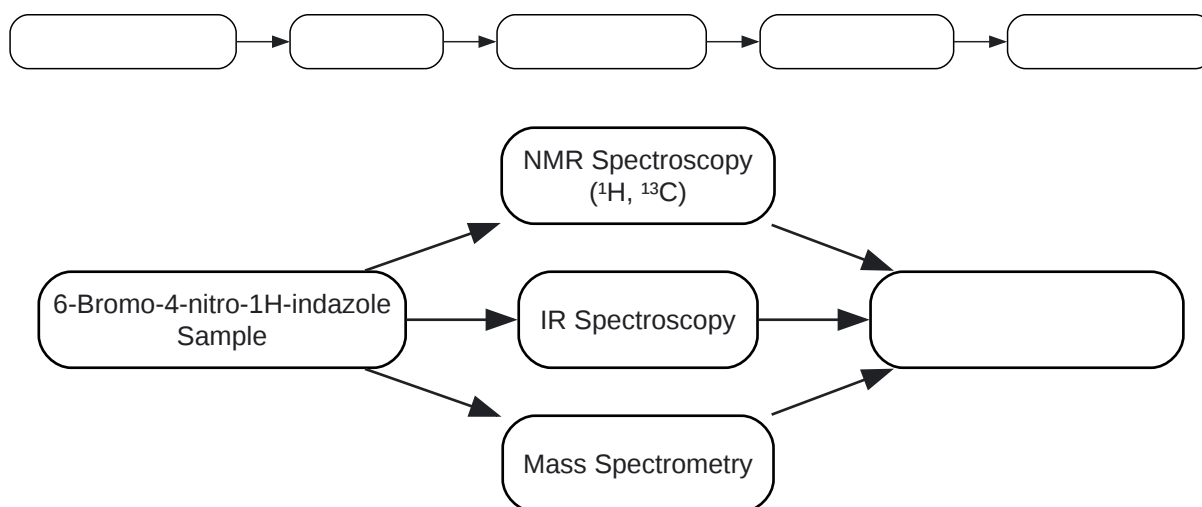
Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **6-Bromo-4-nitro-1H-indazole**. The molecular structure consists of a bicyclic system where a pyrazole ring is fused to a benzene ring. A bromine atom is substituted at position 6 of the benzene ring, and a nitro group is at position 4.

The structure is confirmed by its Chemical Abstracts Service (CAS) number: 885518-46-7.^[1]

Molecular Structure Diagram

The following diagram illustrates the two-dimensional structure of **6-Bromo-4-nitro-1H-indazole**.



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References

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